

Proper Disposal Procedures for delta-Dodecalactone

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Compound of Interest

Compound Name: *delta-Dodecalactone*

Cat. No.: *B1346982*

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This document provides comprehensive guidance on the proper handling and disposal of **delta-dodecalactone** in a laboratory setting. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Precautions

Before handling **delta-dodecalactone**, it is crucial to be aware of its potential hazards and to use appropriate personal protective equipment (PPE). While some sources do not classify the substance as hazardous[1][2], others identify it as a skin irritant (H315), a serious eye irritant (H319), and potentially causing respiratory irritation (H335)[3][4]. Therefore, a conservative approach is recommended.

Recommended Personal Protective Equipment (PPE):

- **Gloves:** Use chemically resistant gloves inspected prior to use.[3][5] Dispose of contaminated gloves after use in accordance with good laboratory practices.[3]
- **Eye Protection:** Wear safety glasses with side-shields or chemical goggles.[3][4]
- **Protective Clothing:** A lab coat is recommended to prevent skin contact.[4][5]
- **Ventilation:** Handle the substance in a well-ventilated area or under a chemical fume hood to avoid inhalation of vapors.[4][5][6]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is necessary to contain the substance and prevent exposure.

Step-by-Step Spill Cleanup:

- **Evacuate and Ventilate:** Evacuate unnecessary personnel from the spill area and ensure adequate ventilation.[5][6]
- **Contain the Spill:** Prevent the spill from entering drains or waterways.[4][6][7] If the spill is large, dike the material.[7]
- **Absorb the Liquid:** Soak up the spill with an inert, non-combustible absorbent material such as sand, earth, or diatomaceous earth.[3][5][6][7]
- **Collect the Waste:** Carefully scoop the absorbed material into a suitable, sealable container for hazardous waste disposal.[3][5][6] The container must be clearly labeled.[8]
- **Decontaminate the Area:** Clean the spill area thoroughly with soap and water.[5]
- **Dispose of Materials:** All contaminated materials, including absorbent, gloves, and cleaning cloths, must be disposed of as hazardous waste.[6][7]

Routine Disposal Procedures

Waste **delta-dodecalactone** and its containers must be disposed of as chemical waste. Never discharge **delta-dodecalactone** into drains, sewers, or the environment.[7][8][9]

Step 1: Waste Collection and Segregation

- Collect waste **delta-dodecalactone** in a designated, chemically compatible, and properly sealed waste container.[8][10][11] Plastic containers are often preferred.[10]
- Do not mix **delta-dodecalactone** with incompatible wastes, such as strong acids, strong bases, or strong oxidizing agents.[4][5]

- Store the waste container in a designated satellite accumulation area, away from heat and direct sunlight.[\[8\]](#)[\[10\]](#)

Step 2: Labeling

- Clearly label the waste container with its contents ("Waste **delta-Dodecalactone**") and any associated hazard warnings (e.g., "Irritant").[\[8\]](#)

Step 3: Disposal of Empty Containers

- Triple Rinse: For empty containers, it is best practice to triple rinse them with a suitable solvent (such as ethanol) that is also collected as chemical waste.[\[12\]](#)
- Procedure for Rinsing (for containers ≤ 5 gallons):
 - Empty the remaining contents into the designated waste container, allowing it to drain for 10 seconds after the flow begins to drip.[\[12\]](#)
 - Fill the container $\frac{1}{4}$ full with a suitable solvent.[\[12\]](#)
 - Recap the container and shake for 10 seconds.[\[12\]](#)
 - Pour the rinsate into the chemical waste container.[\[12\]](#)
 - Repeat this procedure two more times.[\[12\]](#)
- Final Disposal: After triple rinsing, the container can often be offered for recycling (if available) or disposed of in a sanitary landfill after being punctured to prevent reuse.[\[12\]](#) Follow your institution's specific guidelines.

Step 4: Arranging for Pickup

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and final disposal of the chemical waste.[\[10\]](#)[\[13\]](#) Wastes must be disposed of at an authorized waste treatment plant.[\[5\]](#)

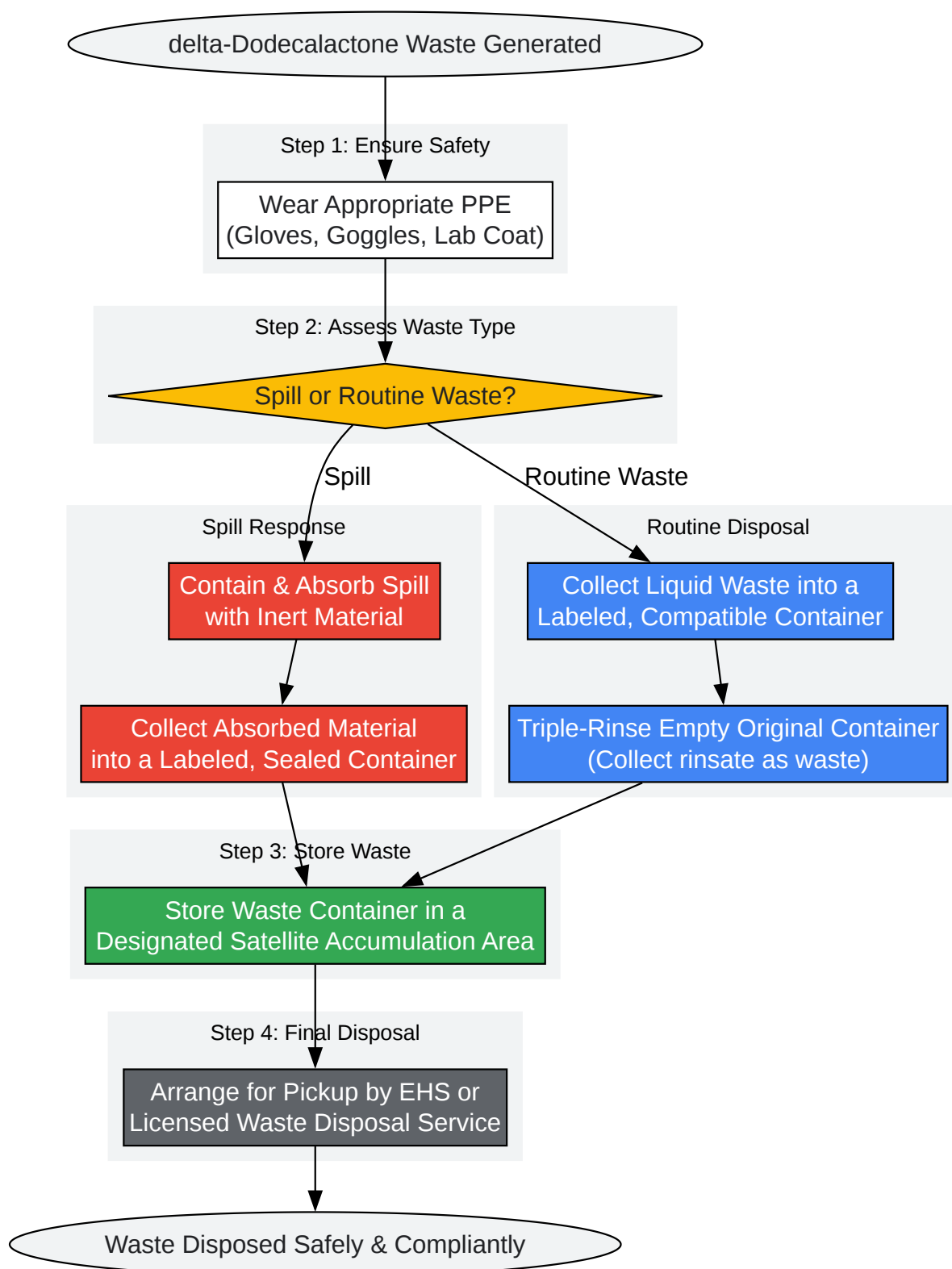
Chemical and Physical Properties

The following table summarizes key quantitative data for **delta-dodecalactone**.

Property	Value
CAS Number	713-95-1[2][3]
Molecular Formula	C ₁₂ H ₂₂ O ₂ [3]
Molecular Weight	198.30 g/mol [3]
Appearance	Colorless to pale yellow liquid[4][6]
Boiling Point	~280 °C[4]
Flash Point	> 93 °C (> 200 °F) (Closed Cup)[1][6][7]
Solubility	Insoluble in water; soluble in ethanol and organic solvents.[4][6]
GHS Hazard Statements	Conflicting Data:- H315: Causes skin irritation[3] [4]- H319: Causes serious eye irritation[3][4]- H335: May cause respiratory irritation[3][4]- Not Classified[1][2]
Environmental Hazard	Not generally regarded as dangerous for the environment, but release should be avoided.[1] [5] One source lists it as Water Hazard Class 2 (hazardous for water).[2]

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **delta-dodecalactone** waste in a laboratory setting.



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Caption: Workflow for safe handling and disposal of **delta-dodecalactone**.

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